

An In-depth Technical Guide to the Physicochemical Properties of N,N-Dimethyldiglycolamine

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Compound of Interest

Compound Name: 2-[2-(Dimethylamino)ethoxy]ethanol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N-Dimethyldiglycolamine, systematically known as 2-(2-(dimethylamino)ethoxy)ethanol, is a tertiary amine with the CAS Number 1704-62-7. While primarily utilized in the polymer industry as a catalyst for polyurethane foam production, its chemical structure, featuring both a tertiary amine and a hydroxyl group, presents potential for broader applications in chemical synthesis. [1][2][3] This guide provides a comprehensive overview of its known physicochemical properties, synthesis, and potential areas of interest for the scientific and drug development communities.

Physicochemical Properties

The following table summarizes the key physicochemical properties of N,N-Dimethyldiglycolamine.

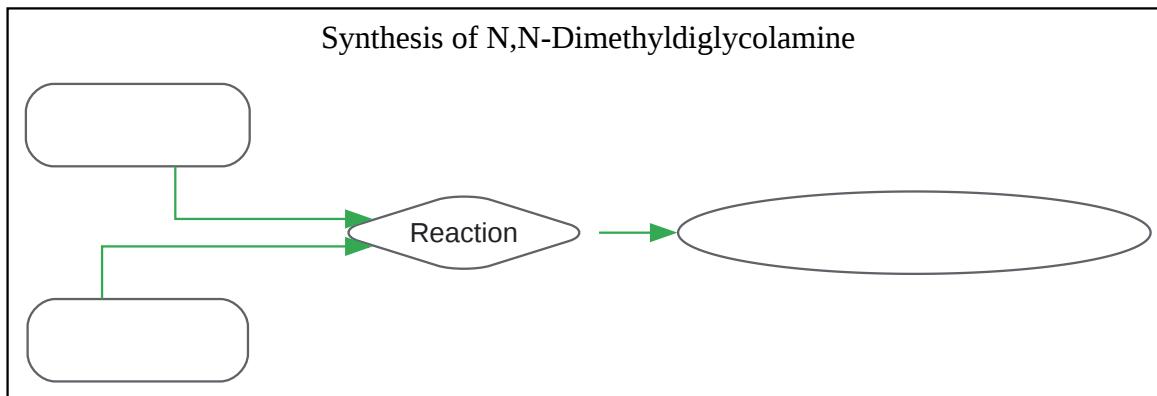
Property	Value	Source
Molecular Formula	C6H15NO2	[1]
Molecular Weight	133.19 g/mol	[1]
Boiling Point	95 °C at 15 mmHg	[4] [5]
Density	0.954 g/mL at 25 °C	[4] [5]
Refractive Index	n20/D 1.442	[3]
Flash Point	93 °C (closed cup)	[3]
Solubility	Miscible with water. Slightly soluble in chloroform and methanol.	[2]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Amine-like	[2]

Synthesis

N,N-Dimethyldiglycolamine is primarily synthesized through two main routes:

- Reaction of Dimethylamine with Ethylene Oxide: This is the most common industrial method for the production of N,N-Dimethyldiglycolamine.[\[3\]](#)
- Eschweiler-Clarke reaction of 2-(2-aminoethoxy)ethanol: This method involves the methylation of 2-(2-aminoethoxy)ethanol using formic acid and formaldehyde.

A general workflow for the synthesis of N,N-Dimethyldiglycolamine is depicted below.



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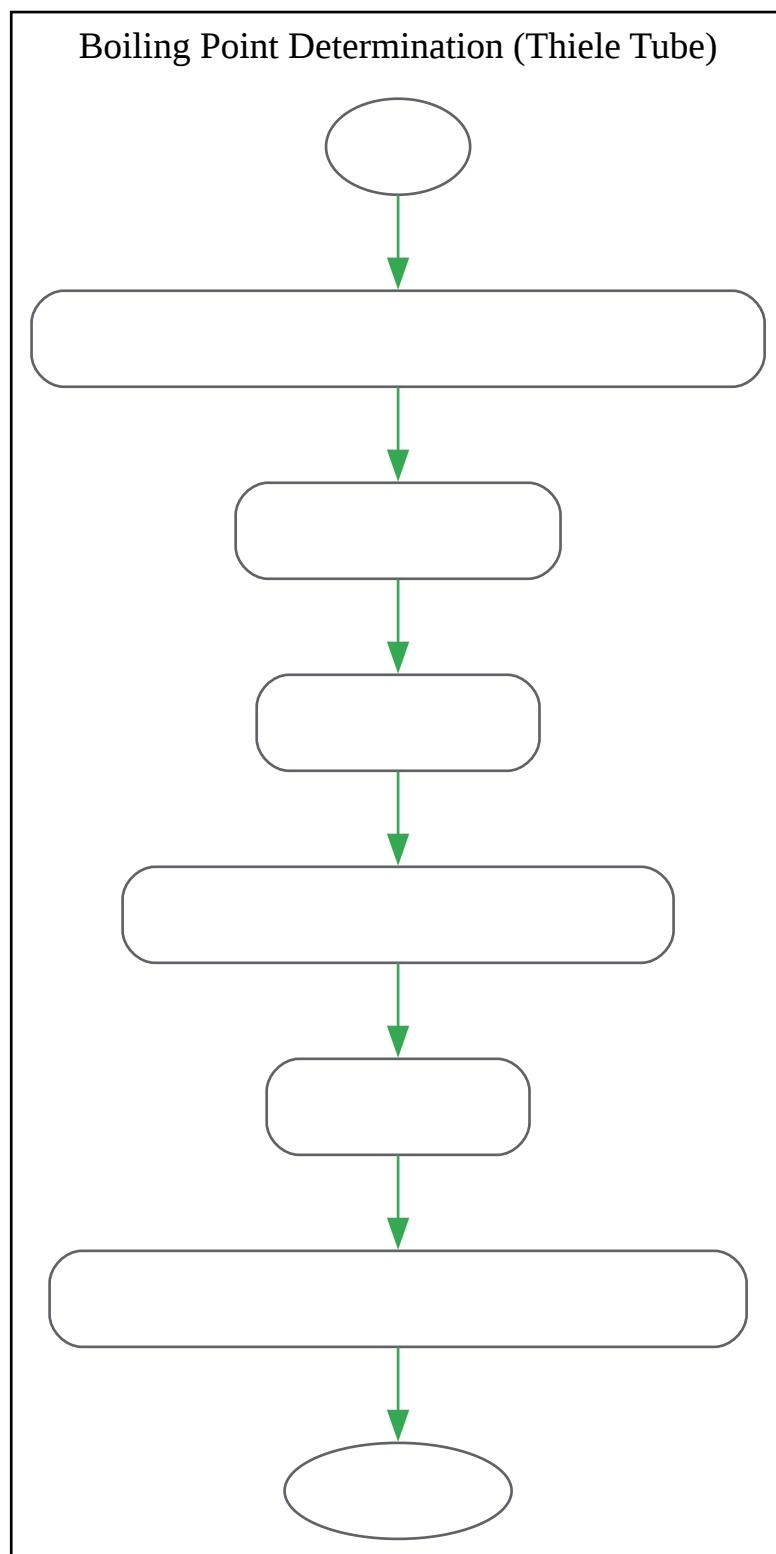
A simplified workflow for the synthesis of N,N-Dimethyldiglycolamine.

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of N,N-Dimethyldiglycolamine are not readily available in the public domain. However, standardized methods from organizations like ASTM and OECD are applicable for these measurements.

Boiling Point Determination

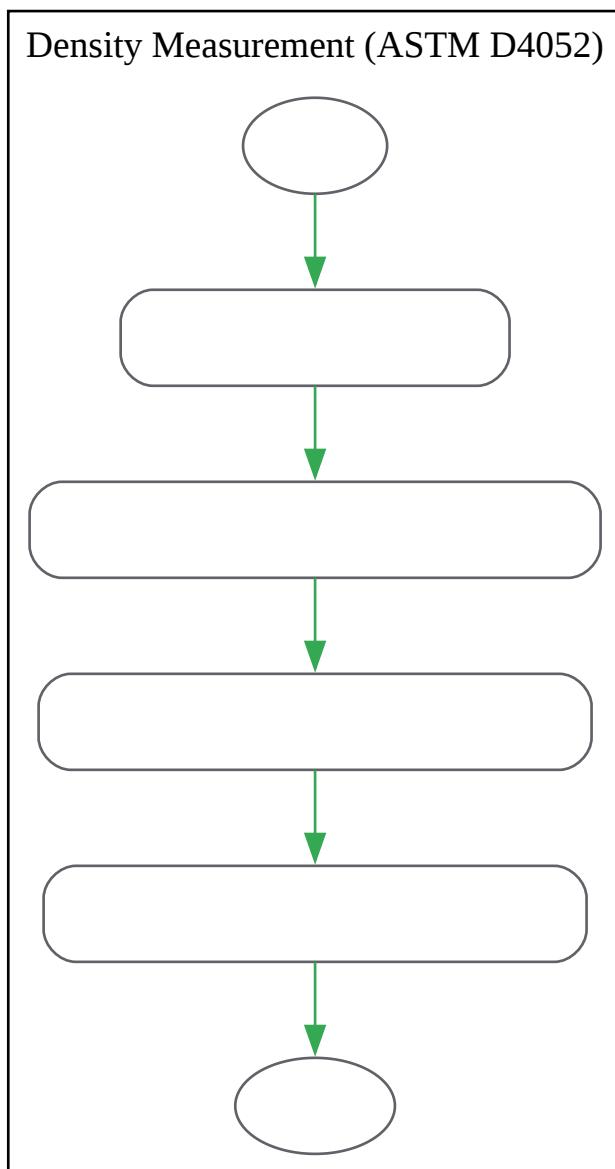
The boiling point can be determined using a distillation method or a Thiele tube apparatus, following general organic chemistry laboratory procedures.^{[6][7][8]} The Thiele tube method is suitable for small sample volumes.^[7]

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Workflow for Boiling Point Determination using a Thiele Tube.

Density Measurement

The density of liquid amines like N,N-Dimethyldiglycolamine can be accurately measured using a digital density meter according to ASTM D4052 or ASTM D7777.[9][10] This method relies on measuring the change in the oscillation frequency of a U-tube when filled with the sample.[11]



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Workflow for Density Measurement using a Digital Density Meter.

Viscosity Measurement

The kinematic viscosity of N,N-Dimethyldiglycolamine can be determined using a calibrated glass capillary viscometer as described in ASTM D445.[12] The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the liquid.[12]

Water Solubility

The water solubility can be determined following OECD Guideline 105.[4][13][14][15][16] This typically involves the flask method for substances with solubilities above 10-2 g/L, where the substance is dissolved in water at a specific temperature until saturation is reached, followed by quantification of the dissolved substance.[4][15]

Applications and Relevance to Drug Development

Currently, the primary documented application of N,N-Dimethyldiglycolamine is as a tertiary amine catalyst in the manufacturing of polyurethane foams.[2][3] Some sources mention its use in "Synthesis, Pharmaceuticals and API," but specific examples of its role as a key intermediate or its incorporation into active pharmaceutical ingredients are not readily available in public literature.[2]

Given its structure, N,N-Dimethyldiglycolamine could potentially serve as a building block in organic synthesis. The tertiary amine can act as a base or a nucleophile, while the hydroxyl group can be a site for esterification, etherification, or other functional group transformations.

Biological Activity and Signaling Pathways

As of the date of this guide, there is no significant published research detailing the specific biological activity of N,N-Dimethyldiglycolamine or its involvement in any signaling pathways. Its toxicological profile is the primary area of biological assessment due to its industrial use. The lack of data in this area suggests it is not a current focus of pharmacological research.

Conclusion

N,N-Dimethyldiglycolamine, or 2-(dimethylamino)ethoxyethanol, is a well-characterized industrial chemical with established physicochemical properties. While its primary application lies outside the pharmaceutical industry, its bifunctional nature presents theoretical possibilities for its use in organic synthesis. For researchers and drug development professionals, this compound represents a potential, albeit underexplored, building block. Further investigation

into its reactivity and potential biological effects would be necessary to ascertain its value in a pharmaceutical context.

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